

dimethyl sebacate chemical structure and IUPAC name

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Compound of Interest

Compound Name: Dimethyl sebacate

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An In-depth Technical Guide to **Dimethyl Sebacate**: Chemical Structure, Properties, and Synthetic Applications

Introduction

Dimethyl sebacate, a diester of sebacic acid, is a versatile organic compound with significant applications in the chemical industry. It serves as a crucial intermediate in the synthesis of various polymers and stabilizers, and also finds use as a plasticizer and solvent.^{[1][2][3]} This guide provides a comprehensive overview of its chemical identity, physicochemical properties, and key synthetic methodologies for professionals in research, and drug development.

Chemical Structure and IUPAC Name

The chemical structure of **dimethyl sebacate** consists of a ten-carbon aliphatic chain with methoxycarbonyl groups at both ends. Its IUPAC name is dimethyl decanedioate.^{[2][4][5]} The molecule is achiral.^[3]

- Molecular Formula: $C_{12}H_{22}O_4$ ^{[1][3][5][6]}
- SMILES: COC(=O)CCCCCCCCC(=O)OC^{[2][3]}
- InChI: InChI=1S/C12H22O4/c1-15-11(13)9-7-5-3-4-6-8-10-12(14)16-2/h3-10H2,1-2H3^{[2][5]}

Physicochemical Properties

Dimethyl sebacate is a colorless, oily liquid or a white solid at ambient temperature, depending on its purity and the surrounding temperature.[6][7] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Unit
Molecular Weight	230.30	g/mol
Melting Point	26.3 - 31	°C
Boiling Point	288 (at 101.3 hPa)	°C
Density	0.99 (at 20°C)	g/cm ³
Vapor Pressure	0.0008 (at 25°C)	hPa
Water Solubility	301 (at 20°C)	mg/L
Flash Point	157	°C
Log Kow (Octanol-Water Partition Coefficient)	3.38	

Table 1. Physicochemical properties of dimethyl sebacate.[6][7]

Experimental Protocols

Synthesis of Dimethyl Sebacate via Esterification

Dimethyl sebacate is primarily synthesized through the esterification of sebacic acid with methanol.[2] This reaction is typically acid-catalyzed.

Objective: To synthesize **dimethyl sebacate** from sebacic acid and methanol using a solid acid catalyst.

Materials:

- Sebacic acid

- Methanol
- Solid acid catalyst (e.g., strongly acidic ion exchange resin or sulfonated carbon)[6]
- Sodium carbonate solution
- Melting kettle with heating jacket
- Esterification kettle with stirrer and heating
- Distillation apparatus

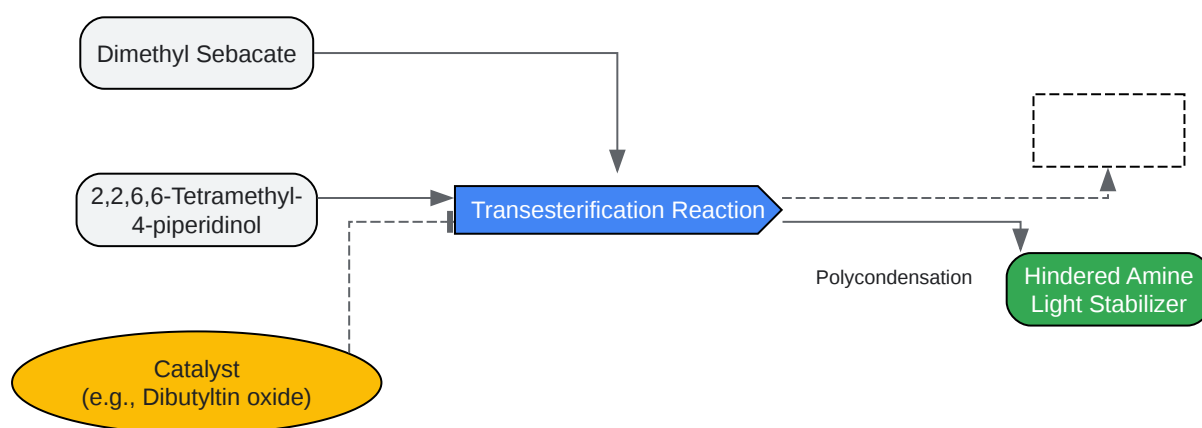
Procedure:

- **Melting of Sebacic Acid:** Solid sebacic acid is added to a melting kettle. The kettle is heated using a heating jacket to a temperature of 130-150°C until the sebacic acid is completely molten.[6]
- **Esterification - Stage 1:** The molten sebacic acid is transferred to an esterification kettle. Methanol and the solid acid catalyst are added. The mixture is stirred and heated to a temperature of 70-85°C for 3-4 hours.[6] During this stage, the esterification reaction begins.
- **Removal of Byproducts:** After the first stage of esterification, the temperature is raised to 90°C to evaporate and remove the water and excess methanol from the reaction mixture.[6]
- **Esterification - Stage 2:** The reaction temperature is then increased to 110-140°C to drive the esterification to completion.[6]
- **Neutralization:** The crude product is cooled and then neutralized with a sodium carbonate solution to remove any remaining acidic catalyst and unreacted sebacic acid.[6]
- **Purification:** The neutralized product is purified by rectification (distillation under reduced pressure) to obtain high-purity **dimethyl sebacate**. [2][3]

Applications and Synthetic Workflows

Intermediate for Hindered Amine Light Stabilizers (HALS)

A primary application of **dimethyl sebacate** is as a key intermediate in the synthesis of Hindered Amine Light Stabilizers (HALS).^{[1][2][6]} HALS are crucial additives in plastics and coatings to protect against photodegradation.^[2] The synthesis of a common HALS, such as one derived from 2,2,6,6-tetramethyl-4-piperidinol, involves the transesterification of **dimethyl sebacate**.^[8]



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Caption: Workflow for the synthesis of a Hindered Amine Light Stabilizer (HALS) via transesterification of **dimethyl sebacate**.

Plasticizers and Solvents

Dimethyl sebacate is also utilized as a plasticizer for various resins, including cellulosic resins, vinyl resins, and synthetic rubbers.^[1] Its properties make it an effective softening agent and solvent in these applications.^{[1][6]}

Relevance in Drug Development

While not a common pharmaceutical excipient, the principles underlying the chemistry of **dimethyl sebacate** are relevant to drug development. As a long-chain aliphatic diester, it

shares structural similarities with biodegradable polymers used in drug delivery systems. The ester linkages can be designed to be hydrolytically or enzymatically cleaved, allowing for controlled release of an active pharmaceutical ingredient. Further research could explore the potential of sebacic acid-based polyesters, for which **dimethyl sebacate** is a precursor, in creating novel biocompatible and biodegradable drug carriers.

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